

physicochemical properties of 4-Amino-3-chlorobenzenesulfonic acid

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Compound of Interest

Compound Name: 4-Amino-3-chlorobenzenesulfonic acid

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An In-depth Technical Guide on the Physicochemical Properties of 4-Amino-3-chlorobenzenesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **4-Amino-3-chlorobenzenesulfonic acid**, a compound of interest in various chemical and pharmaceutical research areas. This document compiles available data on its physical and chemical characteristics, outlines general experimental protocols for their determination, and presents logical workflows through diagrams.

Core Physicochemical Properties

4-Amino-3-chlorobenzenesulfonic acid is an organic compound featuring an aniline core substituted with a sulfonic acid group and a chlorine atom. Its chemical structure dictates its physical and chemical behaviors, which are crucial for its handling, application, and development in research and industry.

General and Computational Data

The fundamental identifiers and computed molecular properties of **4-Amino-3-chlorobenzenesulfonic acid** are summarized below. These values are essential for stoichiometric calculations, database referencing, and computational modeling.

Property	Value	Source
CAS Number	98-35-1	[1]
Molecular Formula	C6H6ClNO3S	[1][2][3]
Molecular Weight	207.63 g/mol	[1][3]
Monoisotopic Mass	206.9756919 Da	[1][2]
IUPAC Name	4-amino-3-chlorobenzenesulfonic acid	[2]
EINECS	202-660-7	[1][3]
XLogP3-AA	206.9756919	[1]
Topological Polar Surface Area	88.8 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]
Complexity	248	[1]

Physical Properties

The physical state and thermal properties of a compound are critical for determining its storage conditions and potential processing methods.

Property	Value	Source
Appearance	Not explicitly available, but related compounds are crystalline powders.	[4]
Melting Point	>300 °C (for the related isomer 3-Aminobenzenesulfonic acid)	
Boiling Point	Data not available (likely decomposes at high temperatures).	
Molar Refractivity	45.54 cm ³	[1]
Molar Volume	126.4 cm ³	[1]
Index of Refraction	1.639	[1]
Surface Tension	69.7 dyne/cm	[1]

Solubility and Partition Coefficients

Solubility in various solvents and partition coefficients are determinants of a compound's behavior in different environments, including biological systems.

Property	Value	Source
ACD/LogP	0.83	[1]
ACD/LogD (pH 5.5)	-2.67	[1]
ACD/LogD (pH 7.4)	-2.67	[1]
Solubility	Very slightly soluble in ethanol and methanol (for the related isomer 3-Aminobenzenesulfonic acid). Highly soluble in water (for the related compound 4-Chlorobenzenesulfonic acid). [5]	

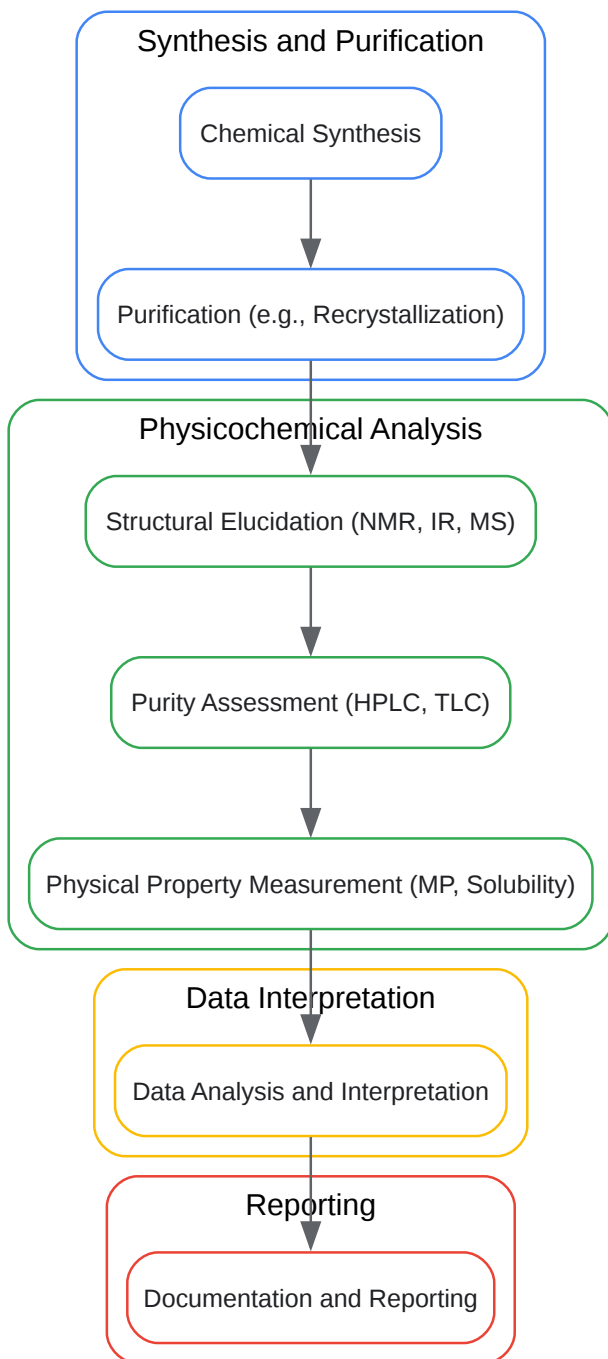
Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties of **4-Amino-3-chlorobenzenesulfonic acid** are not readily available in the provided search results. However, standard analytical methods are employed for such characterizations.

General Analytical Workflow

A typical workflow for the physicochemical characterization of a synthesized compound like **4-Amino-3-chlorobenzenesulfonic acid** is outlined below. This process ensures the identity, purity, and key properties of the compound are accurately determined.

General Analytical Workflow for Physicochemical Characterization

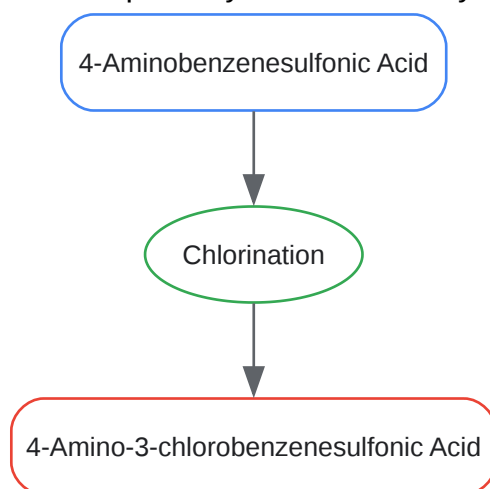
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Caption: General workflow for the synthesis, purification, and physicochemical characterization of a chemical compound.

Synthesis

While a specific protocol for **4-Amino-3-chlorobenzenesulfonic acid** is not detailed, the synthesis of related compounds often involves the sulfonation of a corresponding aniline or the modification of a pre-existing benzenesulfonic acid derivative. For instance, the synthesis of 4-amino-3-chlorophenol starts from p-aminobenzenesulfonic acid, which undergoes diazotization followed by further reactions.[6] A potential high-level synthesis pathway could involve the chlorination of 4-aminobenzenesulfonic acid.

Conceptual Synthesis Pathway



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Caption: A conceptual pathway for the synthesis of **4-Amino-3-chlorobenzenesulfonic acid**.

Spectroscopic Analysis

Spectroscopic techniques are fundamental for elucidating the chemical structure of a molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule. While specific spectra for **4-Amino-3-**

chlorobenzenesulfonic acid are not provided, related compounds have been characterized using these methods.[1][7]

- Infrared (IR) Spectroscopy: IR spectroscopy helps identify the functional groups present in the molecule, such as the amino (N-H), sulfonyl (S=O), and aromatic (C=C) groups.
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.[8][9]
- UV-Vis Spectroscopy: This technique provides information about the electronic transitions within the molecule and is often used to study compounds with aromatic systems.[10][11][12]

Chromatographic Methods

Chromatographic techniques are essential for assessing the purity of the compound.

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for determining the purity of a sample and can also be used for quantification.
- Thin-Layer Chromatography (TLC): TLC is a simpler chromatographic technique used for monitoring the progress of a reaction and for preliminary purity assessment.

These analytical methods are standard in organic chemistry and are applicable to the characterization of **4-Amino-3-chlorobenzenesulfonic acid**. [13]

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